

N-Nitroso-Argatroban: Reference Standard Characterization and Certification Protocols

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Compound of Interest

Compound Name: *N-nitroso-argatroban*

Cat. No.: *B16329706*

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Application Note

AN-0012

Introduction

N-nitroso-argatroban is a potential nitrosamine impurity of Argatroban, a direct thrombin inhibitor used as an anticoagulant.[1][2] The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens.[3] Regulatory bodies worldwide have stringent requirements for the control and monitoring of these impurities.[4][5] This document provides a comprehensive guide to the characterization and certification of an **N-nitroso-argatroban** reference standard, which is essential for the accurate quantification and control of this impurity in Argatroban drug substances and products.[6]

The **N-nitroso-argatroban** reference standard is intended for use in the development and validation of analytical methods, quality control testing, and regulatory submissions.[6][7] Its proper characterization and certification ensure the reliability and accuracy of these analytical procedures.

Chemical Information

Parameter	Information
Chemical Name	(2R,4R)-4-methyl-1-(((3-methyl-1-nitroso-1,2,3,4-tetrahydroquinolin-8-yl)sulfonyl)-L-arginyl)piperidine-2-carboxylic acid[8]
Molecular Formula	C23H35N7O6S[7]
Molecular Weight	537.6 g/mol [7]
CAS Number	Not Available[7]
Appearance	White Solid[7]
Solubility	Water[7]
Storage	Store at 2-8 °C for long-term storage.[7]

Characterization and Certification Summary

The certification of the **N-nitroso-argatroban** reference standard involves a multi-faceted approach to confirm its identity, purity, and potency. The following table summarizes the typical analytical tests performed and their acceptance criteria.

Test	Method	Acceptance Criteria	Result
Identity			
Infrared (IR) Spectroscopy	Attenuated Total Reflectance (ATR)	Conforms to the reference spectrum	Conforms[7]
Mass Spectrometry (MS)	Electrospray Ionization (ESI-MS)	Conforms to the theoretical mass	Conforms[7]
¹ H Nuclear Magnetic Resonance (¹ H-NMR)	400 MHz NMR Spectrometer	Conforms to the reference spectrum	Conforms[7]
Purity			
Chromatographic Purity	High-Performance Liquid Chromatography (HPLC)	≥ 99.0%	99.94%[7]
Potency			
Weight Loss on Drying	Thermogravimetric Analysis (TGA)	≤ 3.0%	2.65%[7]
Calculated Potency	(100% - Weight Loss) x (HPLC Purity / 100)	Report Value	97.29%[7]

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Determination

Principle:

This method separates **N-nitroso-argatroban** from its potential impurities using reverse-phase HPLC with UV detection. The peak area of **N-nitroso-argatroban** is used to determine its chromatographic purity.

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column thermostat, and UV-Vis detector.
- Data acquisition and processing software.

Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 mm x 250 mm, 5 µm
Mobile Phase A	0.1% Trifluoroacetic acid in Water
Mobile Phase B	0.1% Trifluoroacetic acid in Acetonitrile
Gradient	Time (min)
0	
25	
30	
31	
35	
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	230 nm
Injection Volume	10 µL

Sample Preparation:

- Accurately weigh approximately 1 mg of the **N-nitroso-argatroban** reference standard.
- Dissolve in 10 mL of a 50:50 mixture of Mobile Phase A and Mobile Phase B to obtain a concentration of 0.1 mg/mL.
- Vortex to ensure complete dissolution.

Procedure:

- Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes.
- Inject a blank (diluent) to ensure a clean baseline.
- Inject the prepared sample solution in triplicate.
- Record the chromatograms and integrate the peak areas.

Calculation of Purity:

Mass Spectrometry (MS) for Identity Confirmation

Principle:

This method confirms the molecular weight of **N-nitroso-argatroban** using electrospray ionization mass spectrometry (ESI-MS).

Instrumentation:

- Mass spectrometer with an ESI source (e.g., a single quadrupole or time-of-flight analyzer).
- Data acquisition and processing software.

MS Conditions:

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Cone Voltage	30 V
Source Temperature	120 °C
Desolvation Temperature	350 °C
Desolvation Gas Flow	600 L/hr
Mass Range	m/z 100 - 1000

Sample Preparation:

- Prepare a 10 µg/mL solution of **N-nitroso-argatroban** in methanol.
- Infuse the solution directly into the mass spectrometer at a flow rate of 10 µL/min.

Procedure:

- Tune and calibrate the mass spectrometer according to the manufacturer's instructions.
- Acquire the mass spectrum of the **N-nitroso-argatroban** solution.
- Identify the protonated molecular ion $[M+H]^+$.

Expected Result:

The mass spectrum should show a prominent peak at m/z 538.6, corresponding to the protonated molecule of **N-nitroso-argatroban**.

¹H Nuclear Magnetic Resonance (¹H-NMR) for Structural Confirmation

Principle:

^1H -NMR spectroscopy provides detailed information about the chemical structure of **N-nitroso-argatroban**, confirming the identity and arrangement of protons in the molecule.

Instrumentation:

- 400 MHz NMR spectrometer.
- NMR data processing software.

NMR Conditions:

Parameter	Condition
Solvent	Deuterated Dimethyl Sulfoxide (DMSO- d_6)
Temperature	25 °C
Number of Scans	16
Relaxation Delay	1 s
Pulse Angle	45°

Sample Preparation:

- Accurately weigh approximately 5 mg of the **N-nitroso-argatroban** reference standard.
- Dissolve in 0.75 mL of DMSO- d_6 in an NMR tube.

Procedure:

- Acquire the ^1H -NMR spectrum.
- Process the spectrum (Fourier transform, phase correction, baseline correction, and integration).
- Compare the obtained spectrum with the expected chemical shifts and coupling constants for the **N-nitroso-argatroban** structure.

Thermogravimetric Analysis (TGA) for Weight Loss Determination

Principle:

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This method is used to determine the content of volatile substances, such as water and residual solvents.

Instrumentation:

- Thermogravimetric analyzer.
- Data acquisition and processing software.

TGA Conditions:

Parameter	Condition
Sample Pan	Platinum or Alumina
Temperature Range	25 °C to 200 °C
Heating Rate	10 °C/min
Purge Gas	Nitrogen at 50 mL/min

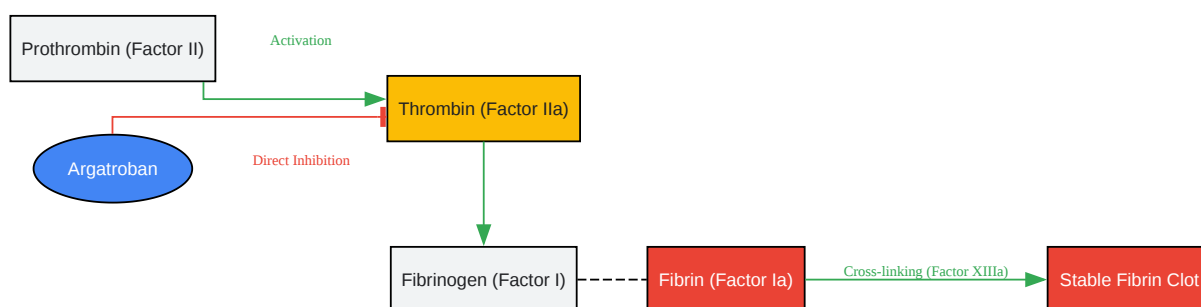
Procedure:

- Accurately weigh 5-10 mg of the **N-nitroso-argatroban** reference standard into a tared TGA pan.
- Place the pan in the TGA furnace.
- Heat the sample according to the specified temperature program.
- Record the mass loss over the temperature range.

Calculation of Weight Loss:

Visualizations

Argatroban's Mechanism of Action and the Coagulation Cascade



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Caption: Argatroban directly inhibits thrombin, preventing the conversion of fibrinogen to fibrin.

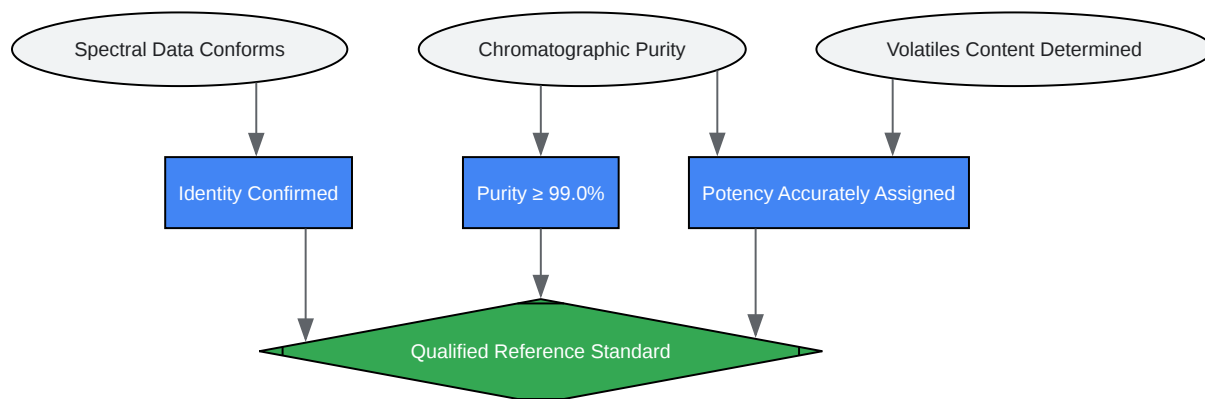
N-Nitroso-Argatroban Reference Standard Certification Workflow



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Caption: Workflow for the characterization and certification of the reference standard.

Logical Relationship for Reference Standard Qualification



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Caption: Logical criteria for qualifying the **N-nitroso-argatroban** reference standard.

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